

Application Notes & Protocols: Fluorescently Labeled EPTM Peptides for Localization Studies

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The EPIDERMAL PATTERNING FACTOR-LIKE (EPFL) family of peptides, herein referred to as EPTM (Endogenous Peptide Targeting Morphogenesis), are small signaling molecules crucial for intercellular communication and the regulation of various developmental processes in plants.[1][2][3] In Arabidopsis thaliana, specific EPTM peptides, such as EPFL4, EPFL5, and EPFL6, have been shown to play a vital role in controlling stamen filament elongation, a critical process for successful self-pollination and plant fertility.[1] These peptides act as ligands, binding to cell surface receptor complexes to initiate downstream signaling cascades that ultimately influence cellular behavior, such as proliferation.[1]

Understanding the spatiotemporal localization of EPTM peptides is fundamental to elucidating their precise mechanisms of action. Fluorescent labeling of these peptides provides a powerful tool for visualizing their distribution within tissues and cells, tracking their movement, and studying their interactions with their cognate receptors in real-time. Fluorescently labeled peptides are small, offering high specificity with minimal interference to biological processes, making them ideal for cellular localization studies.

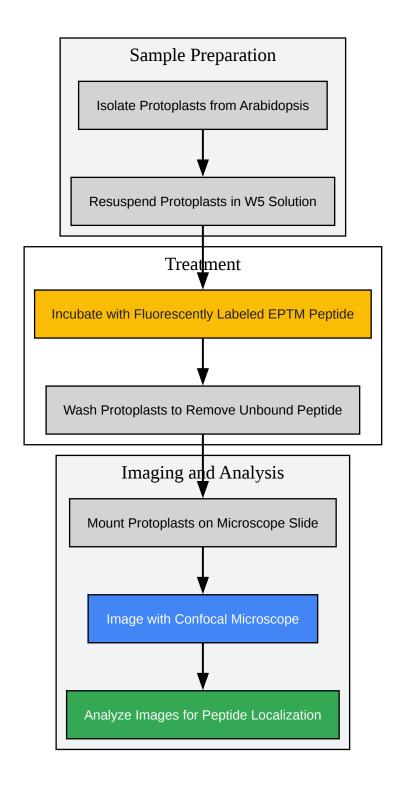
These application notes provide a comprehensive overview and detailed protocols for the use of fluorescently labeled EPTM peptides in localization studies.



Signaling Pathway of EPTM Peptides in Stamen Elongation

In Arabidopsis thaliana, the EPTM peptides EPFL4 and EPFL6 act as ligands that bind to a receptor complex composed of ERECTA (ER) family receptor-like kinases and the SOMATIC EMBRYOGENESIS RECEPTOR KINASE (SERK) family of co-receptors. This binding event activates the intracellular kinase domains, initiating a downstream signaling cascade. A key component of this pathway is the mitogen-activated protein kinase (MAPK) cascade, specifically MKK4/MKK5 and MPK6. Activation of this MAPK cascade ultimately leads to the regulation of gene expression that promotes cell proliferation in the stamen filaments, resulting in their elongation.





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References

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- 2. Peptide Signaling in Plant Development PMC [pmc.ncbi.nlm.nih.gov]
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